

Application Notes and Protocols: Preparation of LY-295501 Stock Solution in DMSO

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Compound of Interest

Compound Name: LY-295501

Cat. No.: B1209644

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Introduction

LY-295501, also known as ILX-295501, is a diarylsulfonylurea compound that has demonstrated potential antitumor activity in vitro and in vivo. Proper preparation of stock solutions is critical for accurate and reproducible experimental results. Dimethyl sulfoxide (DMSO) is a common solvent for dissolving many organic compounds, including small molecule inhibitors like **LY-295501**, for use in biological assays.^{[1][2]} This document provides a detailed protocol for the preparation, storage, and handling of **LY-295501** stock solutions using DMSO.

Physicochemical Properties and Solubility

A summary of the key quantitative data for **LY-295501** is presented in the table below.

Property	Value	Source
Molecular Weight	387.23 g/mol	[3]
Chemical Formula	C ₁₅ H ₁₂ Cl ₂ N ₂ O ₄ S	[3]
CAS Number	150869-74-2	[3]
Solubility in DMSO	45 mg/mL (116.21 mM)	[4]
Appearance	To be determined (often a powder)	[3]
Purity	>98% (or refer to Certificate of Analysis)	[3]

Experimental Protocol: Preparation of a 10 mM LY-295501 Stock Solution

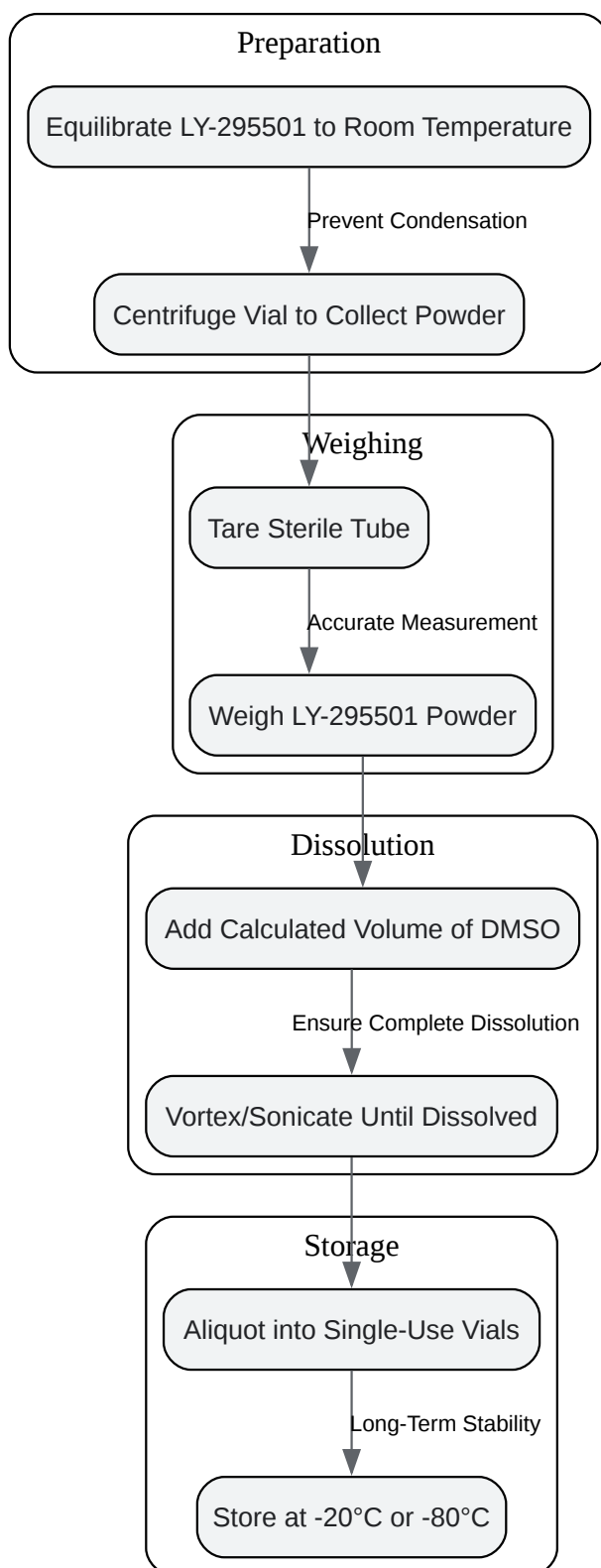
This protocol describes the preparation of a 10 mM stock solution of **LY-295501** in DMSO. This concentration is a common starting point for subsequent dilutions to working concentrations for various assays.

Materials:

- **LY-295501** powder
- Anhydrous or high-purity Dimethyl Sulfoxide (DMSO)
- Sterile, amber microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer
- Pipettes and sterile, filtered pipette tips

Procedure:

- Pre-handling Preparation:
 - Bring the vial of **LY-295501** powder to room temperature before opening to prevent condensation of moisture.
 - It is recommended to briefly centrifuge the vial to ensure all the powder is at the bottom.[\[5\]](#)
- Weighing the Compound:
 - Tare a sterile microcentrifuge tube on a calibrated analytical balance.
 - Carefully weigh the desired amount of **LY-295501** powder into the tube. For example, to prepare 1 mL of a 10 mM stock solution, you would weigh out 3.8723 mg of **LY-295501**.
 - Calculation: $\text{Mass (mg)} = \text{Desired Concentration (mM)} * \text{Volume (L)} * \text{Molecular Weight (g/mol)}$
 - $\text{Mass (mg)} = 10 \text{ mM} * 0.001 \text{ L} * 387.23 \text{ g/mol} = 3.8723 \text{ mg}$
- Dissolving the Compound:
 - Add the calculated volume of DMSO to the microcentrifuge tube containing the **LY-295501** powder. For the example above, add 1 mL of DMSO.
 - Cap the tube securely.
 - Vortex the solution thoroughly until the **LY-295501** is completely dissolved. Gentle warming (e.g., in a 37°C water bath) or sonication can be used to aid dissolution if necessary.[\[4\]](#)[\[5\]](#)
- Storage of Stock Solution:
 - For short-term storage (days to weeks), store the stock solution at 0-4°C in a dry, dark environment.[\[3\]](#)
 - For long-term storage (months to years), aliquot the stock solution into smaller, single-use volumes in amber vials and store at -20°C or -80°C.[\[3\]](#)[\[5\]](#) This helps to avoid repeated freeze-thaw cycles which can degrade the compound.

Workflow for Preparing **LY-295501** Stock Solution[Click to download full resolution via product page](#)

Caption: Workflow for the preparation of **LY-295501** stock solution in DMSO.

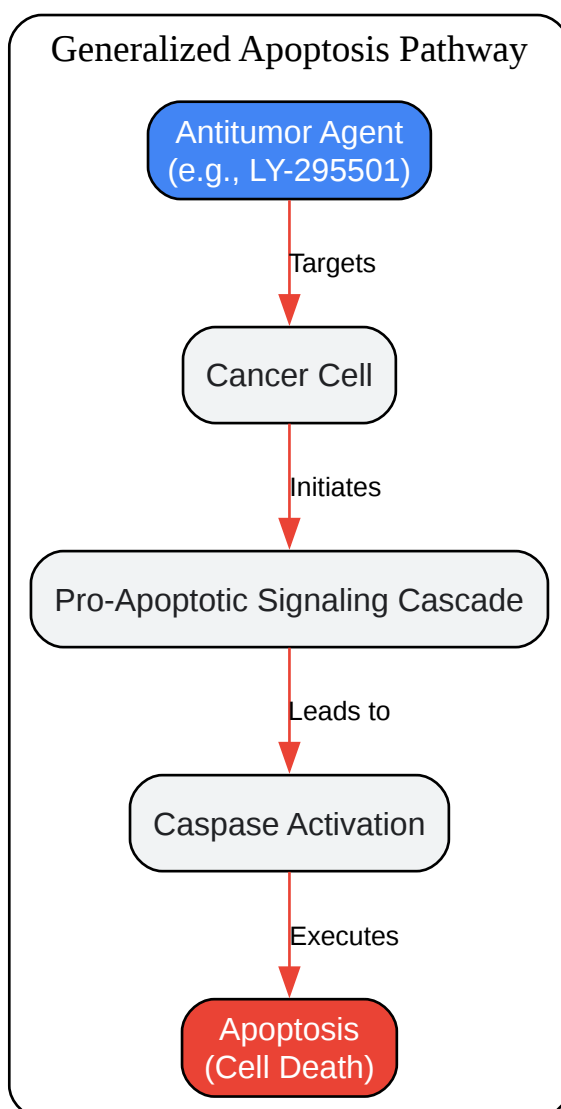
Handling and Dilution of Stock Solutions

When preparing working solutions from the DMSO stock, it is important to avoid precipitation of the compound in aqueous media.

- **Serial Dilution in DMSO:** If a series of concentrations is needed, perform the initial serial dilutions in DMSO.
- **Addition to Aqueous Media:** To prepare a final working solution in an aqueous buffer or cell culture medium, add the diluted DMSO stock solution to the aqueous medium slowly while mixing. The final concentration of DMSO in the assay should be kept low, typically below 0.5%, to avoid solvent-induced artifacts.^[6] Always include a vehicle control (medium with the same final concentration of DMSO) in your experiments.

Signaling Pathway Context

LY-295501 is described as a diarylsulfonylurea with broad antitumor activity.^{[7][8]} While the precise molecular targets and signaling pathways affected by **LY-295501** are not definitively established in the provided information, many antitumor agents function by inducing apoptosis (programmed cell death). The diagram below illustrates a generalized apoptosis signaling pathway that is a common target for such compounds.



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Caption: Generalized signaling pathway for an antitumor agent inducing apoptosis.

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